preparing PSI-7409 stock solutions for experiments

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Compound of Interest

Compound Name: *PSI-7409 tetrasodium*

Cat. No.: *B2502963*

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Application Notes and Protocols for PSI-7409

For Researchers, Scientists, and Drug Development Professionals

Introduction

PSI-7409 is the pharmacologically active triphosphate metabolite of the prodrug Sofosbuvir, a potent and selective inhibitor of the hepatitis C virus (HCV) NS5B RNA-dependent RNA polymerase.[1][2] As the active form, PSI-7409 acts as a chain terminator during viral RNA replication, effectively halting the production of new viral genomes.[2] Accurate and consistent preparation of PSI-7409 stock solutions is critical for obtaining reliable and reproducible results in in vitro studies, such as enzymatic assays and cell-based replicon systems. These application notes provide detailed protocols for the preparation, storage, and application of PSI-7409 stock solutions. It is important to note that the free form of PSI-7409 can be prone to instability, and the more stable tetrasodium salt form is often used for research purposes.[3]

Data Presentation

Chemical and Physical Properties

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Property	Value
Molecular Formula	C10H16FN2O14P3
Molecular Weight	500.16 g/mol
Appearance	White to off-white solid
CAS Number	1015073-42-3

Solubility

Solvent	Concentration	Notes
Water (H2O)	50 mg/mL (99.97 mM)	Requires sonication for dissolution.[3][4]
DMSO	< 1 mg/mL	Insoluble or slightly soluble.[3][4]
DMF	< 1 mg/mL	Insoluble.[3][4]

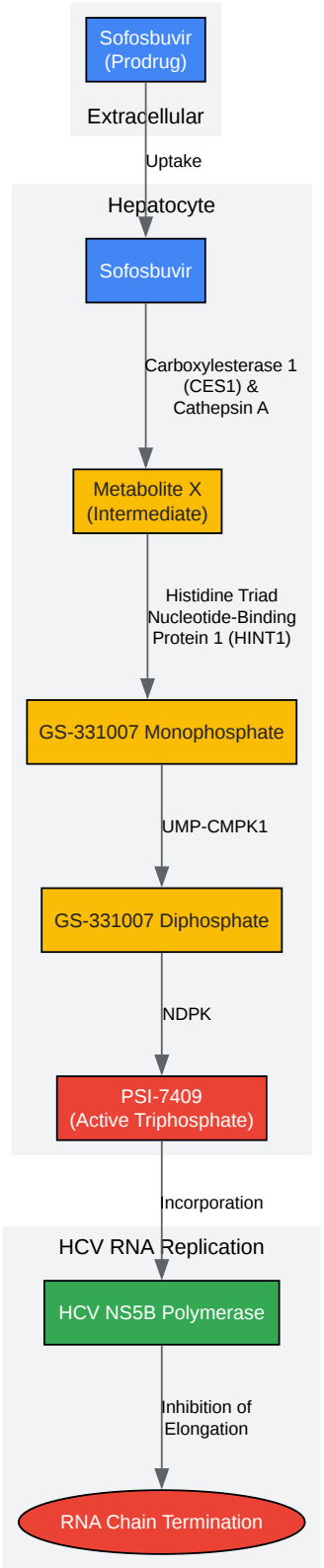
Recommended Storage Conditions

Form	Storage Temperature	Duration
Powder	-20°C	3 years
In Solvent	-80°C	6 months
-20°C	1 month	

Signaling Pathway

The following diagram illustrates the metabolic activation of the prodrug Sofosbuvir to the active triphosphate PSI-7409 within hepatocytes.

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Caption: Metabolic activation of Sofosbuvir to PSI-7409.

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Experimental Protocols

Protocol 1: Preparation of a 10 mM PSI-7409 Aqueous Stock Solution

This protocol describes the preparation of a 10 mM stock solution of PSI-7409 in water.

Materials:

- PSI-7409 powder
- Nuclease-free water
- Sterile, low-binding microcentrifuge tubes
- Calibrated micropipettes and sterile, low-binding tips
- Vortex mixer
- Bath sonicator
- 0.22 µm sterile syringe filter

Procedure:

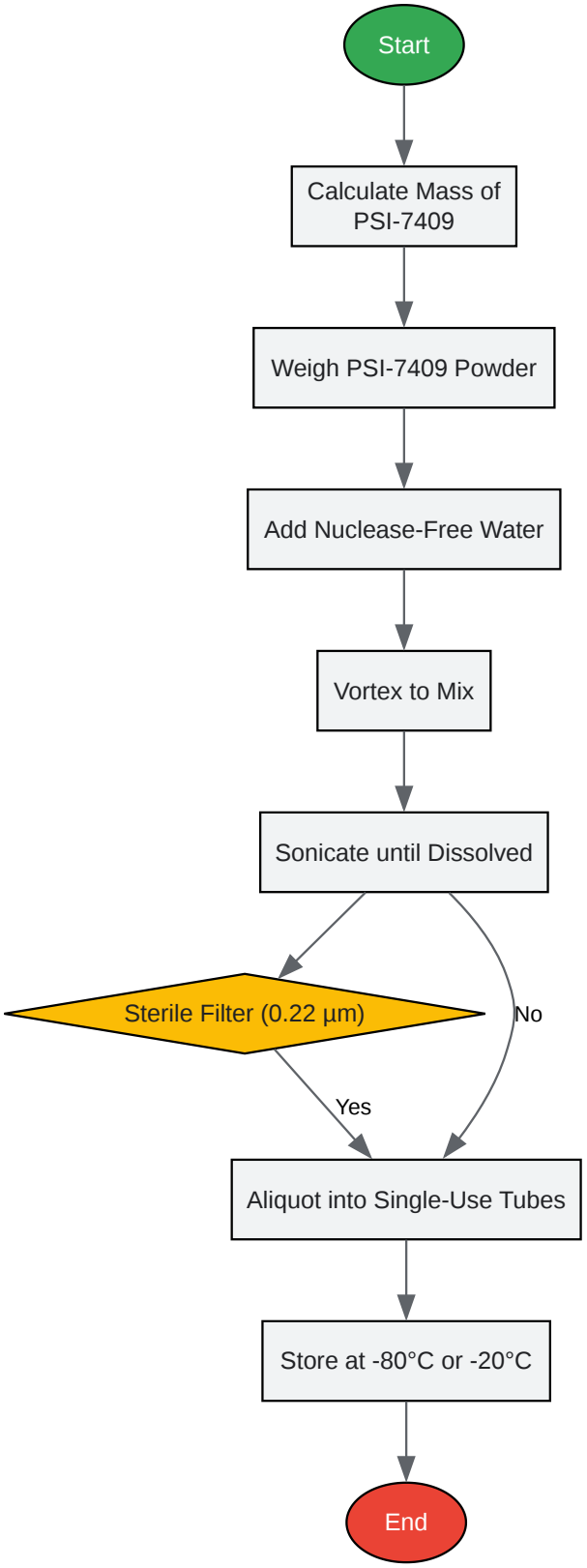
- Pre-weighing Calculation:
  - Calculate the required mass of PSI-7409 for the desired volume and concentration. For example, to prepare 1 mL of a 10 mM stock solution:
    - Mass (mg) = 10 mmol/L * 1 L/1000 mL * 1 mL * 500.16 g/mol * 1000 mg/g = 5.00 mg
- Weighing:
  - Carefully weigh the calculated amount of PSI-7409 powder in a sterile microcentrifuge tube.
- Solubilization:

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- Add the appropriate volume of nuclease-free water to the microcentrifuge tube containing the PSI-7409 powder.
- Vortex the tube for 30 seconds to initially mix the powder and water.

- Sonication:
  - Place the tube in a bath sonicator.
  - Sonicate for 5-10 minutes, or until the powder is completely dissolved.[3][4] Visually inspect the solution to ensure there are no visible particles.
- Sterilization (Optional but Recommended):
  - If the stock solution is to be used in cell-based assays, it is recommended to sterilize it by passing it through a 0.22 µm sterile syringe filter into a new sterile tube.
- Aliquoting and Storage:
  - Aliquot the stock solution into smaller, single-use volumes in sterile, low-binding microcentrifuge tubes to avoid repeated freeze-thaw cycles.
  - Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).[3][4]

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